

An In-depth Technical Guide on the Water Solubility of 2-Decanone

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Compound of Interest

Compound Name: 2-Decanone

Cat. No.: B165314

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the water solubility of **2-decanone**, a methyl ketone with applications in the fragrance industry, as a solvent, and as a chemical intermediate. An understanding of its aqueous solubility is critical for its application in various scientific and industrial fields, including formulation science and environmental fate assessment.

Core Concepts: Physicochemical Properties and Solubility

2-Decanone ($C_{10}H_{20}O$) is a ten-carbon aliphatic ketone. Its molecular structure, characterized by a polar carbonyl group ($C=O$) and a long, nonpolar octyl chain, dictates its solubility behavior. The lengthy hydrocarbon tail results in a predominantly hydrophobic character, leading to very low solubility in water.^{[1][2]} Conversely, it is readily soluble in alcohols and other organic solvents.^[3]

Quantitative Water Solubility Data

The water solubility of **2-decanone** has been experimentally determined and is consistently reported to be low. The available data at 25°C is summarized in the table below.

Solubility Value	Temperature	Method	Source
0.077 mg/mL	25 °C	Not Specified	[4]
0.0768 mg/mL	25 °C	Not Specified	[5]
76.8 mg/L	25 °C	Not Specified	
Predicted Value			
0.038 g/L	Not Specified	ALOGPS	

Experimental Protocols for Determining Water Solubility

While specific experimental details for the cited solubility values of **2-decanone** are not extensively published, the determination of water solubility for sparingly soluble substances like **2-decanone** typically follows standardized methods. The most common and internationally recognized protocol is outlined in the OECD Guideline for the Testing of Chemicals, Test No. 105: Water Solubility.[1][6][7][8][9] The two primary methods described in this guideline are the Shake-Flask Method and the Column Elution Method.

Shake-Flask Method (Flask Method)

This method is suitable for substances with solubilities above 10^{-2} g/L and is a widely used technique for determining thermodynamic solubility.[10][11][12][13][14]

Principle: A supersaturated solution of the test substance in water is agitated at a constant temperature until equilibrium is reached. The concentration of the dissolved substance in the aqueous phase is then determined after separation of the undissolved portion.

Detailed Methodology:

- **Preparation of the Test Solution:** An excess amount of **2-decanone** is added to a sufficient volume of deionized water in a glass flask equipped with a stirrer. The presence of excess undissolved **2-decanone** is crucial to ensure that saturation is achieved.

- **Equilibration:** The flask is sealed and agitated in a constant temperature bath, typically maintained at 25 ± 0.5 °C. The agitation should be vigorous enough to ensure good mixing but not so vigorous as to cause emulsification. The equilibration time is critical and should be sufficient to reach a stable concentration. A preliminary test is often conducted to determine the necessary time, which can range from 24 to 72 hours.[\[11\]](#)
- **Phase Separation:** After equilibration, the mixture is allowed to stand in the temperature-controlled bath to allow for the separation of the undissolved **2-decanone**. Centrifugation at the same temperature is then employed to remove any finely dispersed particles.
- **Sampling and Analysis:** A sample of the clear aqueous supernatant is carefully withdrawn.
- **Quantification:** The concentration of **2-decanone** in the sample is determined using a suitable analytical technique. Given its structure, Gas Chromatography with Flame Ionization Detection (GC-FID) would be an appropriate and sensitive method. A calibration curve prepared with known concentrations of **2-decanone** is used for accurate quantification.
- **Data Reporting:** The solubility is reported as the average of at least three independent determinations, expressed in units such as mg/L, g/100 mL, or mol/L.

Column Elution Method

This method is particularly suitable for substances with low water solubility (less than 10^{-2} g/L).
[\[6\]](#)

Principle: A column is packed with an inert support material coated with an excess of the test substance. Water is then passed through the column at a slow, constant rate. The concentration of the substance in the eluate is monitored over time until it reaches a stable plateau, which represents the saturation solubility.

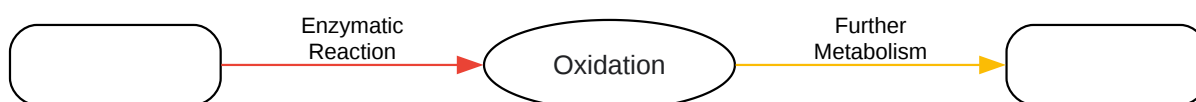
Detailed Methodology:

- **Column Preparation:** A suitable inert support material (e.g., glass wool, celite) is coated with **2-decanone**. This is typically achieved by dissolving the ketone in a volatile solvent, mixing it with the support material, and then evaporating the solvent. The coated support is then packed into a column.

- **Elution:** Deionized water is pumped through the column at a low and constant flow rate. The temperature of the column and the eluting water is maintained at 25 ± 0.5 °C.
- **Sample Collection:** The eluate is collected in fractions.
- **Analysis:** The concentration of **2-decanone** in each fraction is determined using a sensitive analytical method like GC-FID.
- **Determination of Solubility:** A plot of concentration versus time (or volume) of eluate is constructed. The concentration should reach a plateau, and the value at this plateau is taken as the water solubility.

Potential Metabolic Pathway of 2-Decanone

While a specific signaling pathway for **2-decanone** in the context of drug development is not well-defined, its metabolic fate is of interest. As a naturally occurring methyl ketone, it can be metabolized by organisms. Studies on similar ketones, such as 2-tridecanone in *Pseudomonas*, suggest a pathway involving oxidative degradation.^{[15][16]} A plausible metabolic pathway for **2-decanone** could involve an initial oxidation step.

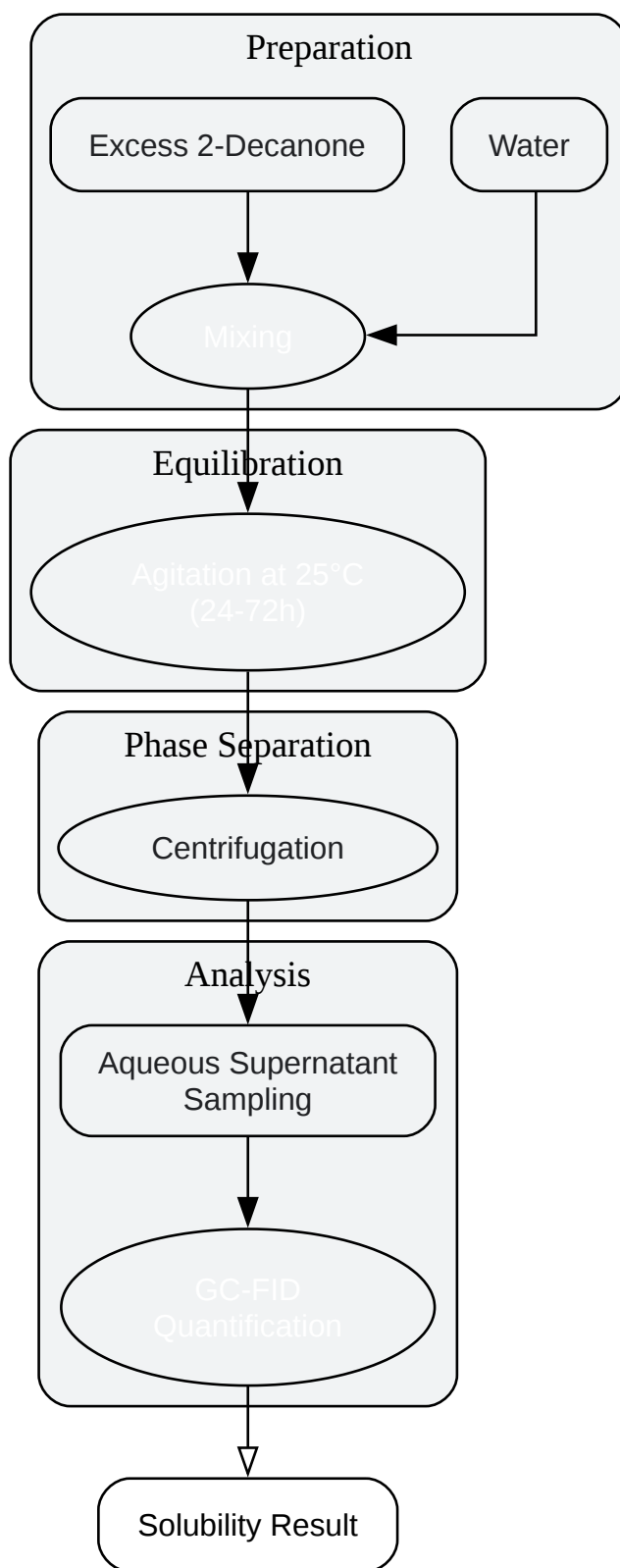


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Plausible metabolic pathway for **2-decanone**.

Experimental Workflow for Solubility Determination

The general workflow for determining the water solubility of **2-decanone** using the shake-flask method can be visualized as follows.



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